

A Comprehensive Technical Guide to the Chemical Characteristics of Plutonium Dioxide (PuO₂) Ceramic

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Compound of Interest

Compound Name: PU02

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core chemical and physical properties of Plutonium(IV) oxide (PuO₂) ceramic. The information is curated for professionals in research, science, and drug development who require a detailed understanding of this material for applications ranging from nuclear energy to toxicology and decorporation studies.

Crystal Structure and Physical Properties

Plutonium dioxide is a notably stable ceramic material. It crystallizes in a face-centered cubic fluorite structure, a key feature that underpins many of its material properties. This structure is characterized by Pu⁴⁺ ions forming a face-centered cubic array with oxide ions occupying the tetrahedral holes. This arrangement leaves octahedral holes vacant, which is crucial for its application as a nuclear fuel as it can accommodate fission products without significant structural degradation.[1] The appearance of PuO₂ can range from a yellow to an olive-green hue, influenced by factors such as particle size, production method, and temperature.[1]

Quantitative Physicochemical Data

The fundamental physicochemical properties of PuO₂ ceramic are summarized in the table below.

Property	Value	Citation(s)
Chemical Formula	PuO ₂	
Molar Mass	276 g/mol	
Crystal System	Cubic	[2]
Space Group	Fm-3m (No. 225)	
Lattice Constant (a)	539.5 pm	
Density	11.5 g/cm ³	
Melting Point	2,744 °C (3,017 K)	
Boiling Point	2,800 °C (3,070 K)	
Appearance	Dark yellow to olive green crystals	

Thermodynamic and Mechanical Properties

The thermodynamic and mechanical characteristics of PuO₂ ceramic are critical for predicting its behavior in various environments, from nuclear reactors to potential biological systems.

Thermodynamic Properties

The heat capacity of PuO₂ has been studied over a range of temperatures. The relationship between heat capacity (C_p) and temperature (T) can be described by the following equation:

$$C_p = 22.18 + 2.080 \times 10^{-4}T - 4.935 \times 10^{-5}T^2$$
[3][4]

This equation is valid for a temperature range of 192 K to 1400 K.[3][4] The thermal conductivity of PuO₂ is generally lower than that of Uranium dioxide (UO₂) and decreases with increasing temperature.[5]

Property	Value/Range	Temperature (K)	Citation(s)
Standard Molar Entropy (S^\ominus)	16.34 cal mol ⁻¹ ·deg ⁻¹	298	[3][4]
Thermal Conductivity	0.06 W/(cm·°C) to 0.025 W/(cm·°C)	573 - 1473	[5]
Coefficient of Thermal Expansion (α)	See reference for temperature-dependent polynomial	300 - 2800	[6]

Mechanical Properties

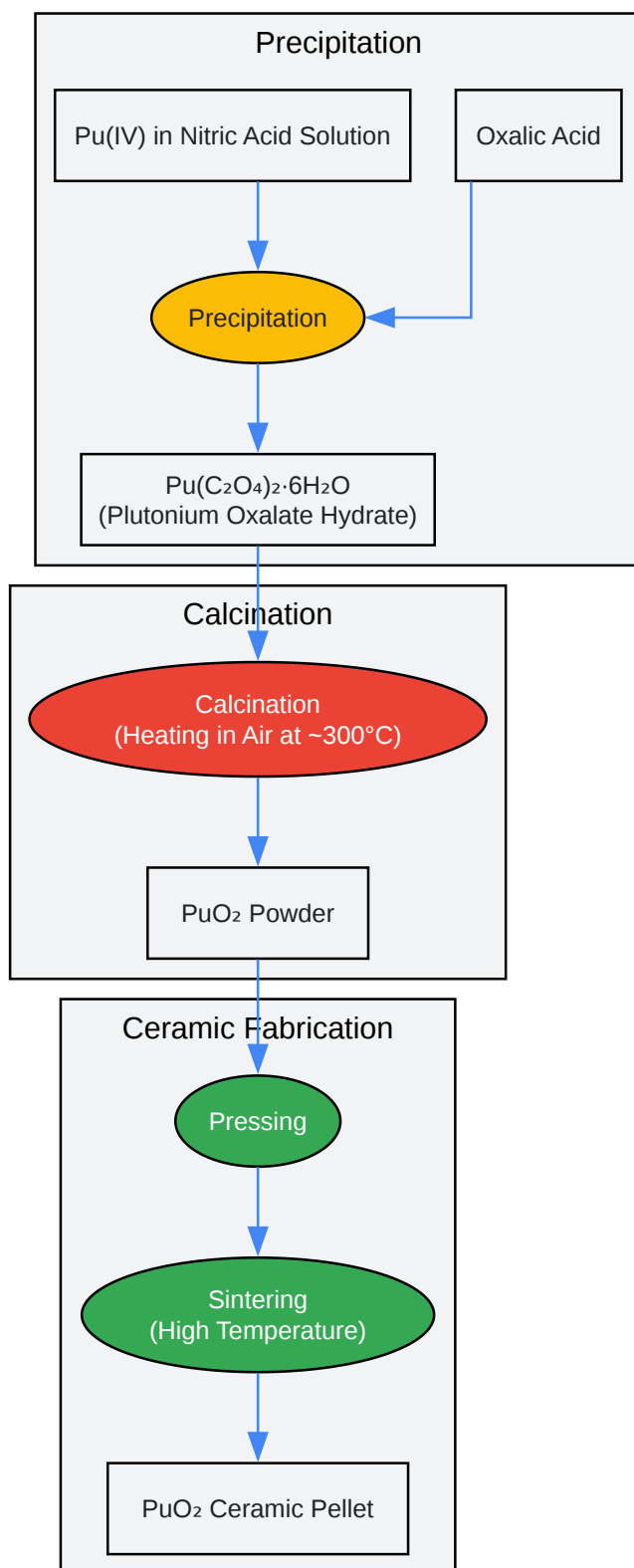
PuO₂ is a brittle ceramic with high stiffness. Its mechanical properties are typically characterized by its elastic moduli and hardness.

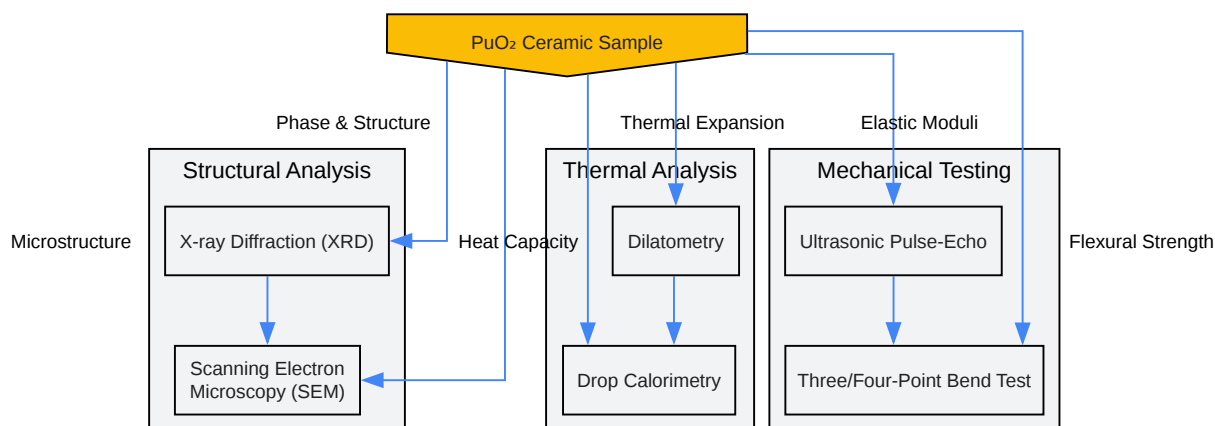
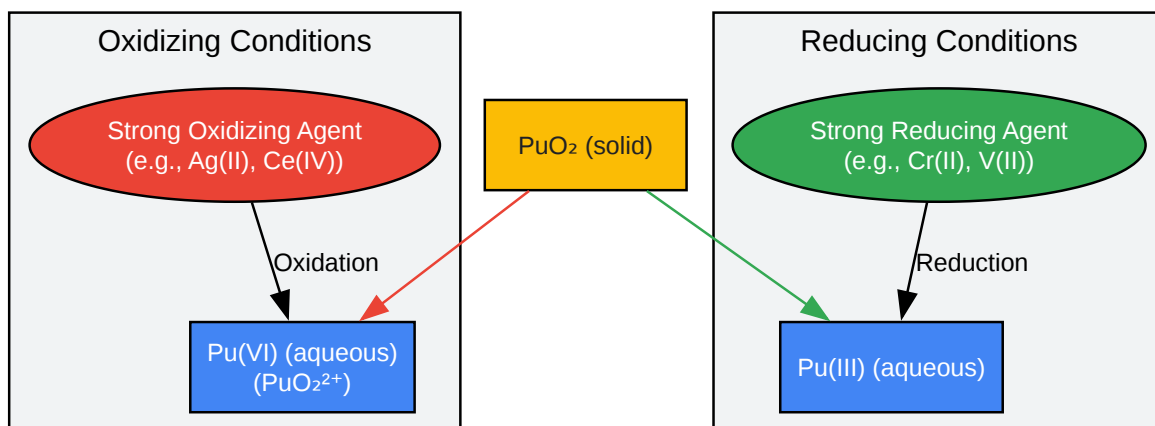
Property	Value	Citation(s)
Young's Modulus	219 MPa	[7]
Shear Modulus	89 MPa	[7]
Poisson's Ratio	0.32	[7]

Synthesis and Fabrication of PuO₂ Ceramic

The most common method for producing PuO₂ is through the thermal decomposition of plutonium(IV) oxalate.[8] This process is a cornerstone of nuclear fuel production and involves several key steps.

Synthesis Workflow





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